

mass spectrometry analysis of 6-Methyl-1-heptanol

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Compound Focus: 6-Methyl-1-heptanol

CAS No.: 26952-21-6

Cat. No.: S581708

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Chemical Identification Data

For quick reference, here are the fundamental identification data for **6-Methyl-1-heptanol**, compiled from the NIST Chemistry WebBook [1] [2].

Property	Value
CAS Registry Number	1653-40-3 [1] [2]
Molecular Formula	C ₈ H ₁₈ O [1] [2]
Molecular Weight	130.2279 g/mol [1] [2]
IUPAC Name	1-Heptanol, 6-methyl- [1] [2]
Other Names	6-Methylheptanol, 6-Methyl-1-heptanol [1] [2]
Standard InChIKey	BWDBEAQIHAEVLV-UHFFFAOYSA-N [1] [2]

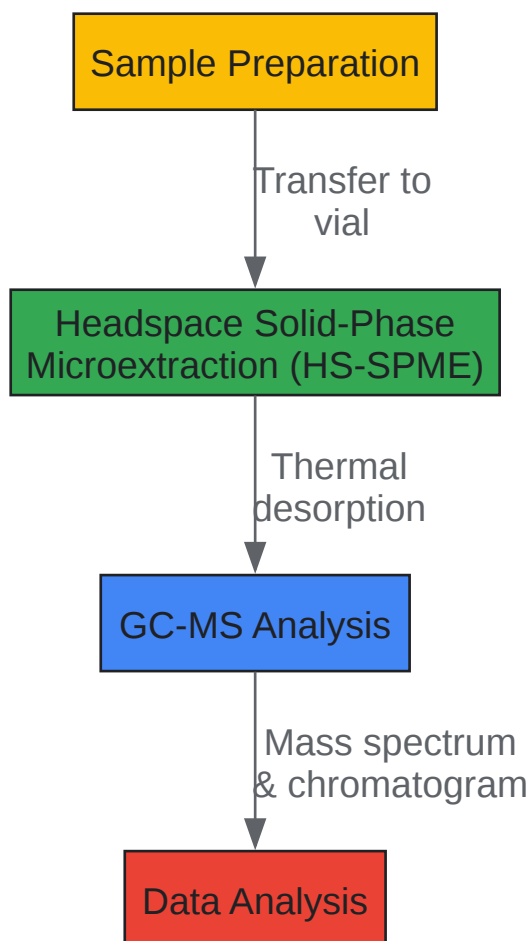
Applications and Advanced Analysis Techniques

While direct comparison data is unavailable, the search results highlight the compound's relevance and advanced methodological approaches.

- **Industrial Use: 6-Methyl-1-heptanol** is a branched-chain fatty alcohol used in the **fragrance and flavor industries** as an intermediate for imparting fresh, floral, and fruity notes. It is also used to produce specialty esters for solvents, surfactants, and plasticizers [3].
- **Advanced Techniques in Mass Spectrometry:** Modern analysis often employs sophisticated data processing techniques. **Principal Component Analysis (PCA)** is used for data reduction to identify underlying patterns, and **Partial Least Squares-Discriminant Analysis (PLS-DA)** is a supervised method for classifying samples based on their mass spectrometry profiles [4]. These are crucial for interpreting complex data from real-world samples like food or biological matrices [4] [5].

Experimental Protocols for Volatile Compound Analysis

The following workflow and table detail a robust methodology for analyzing volatile organic compounds (VOCs) like **6-Methyl-1-heptanol** from complex solid samples, such as food, using methods cited in recent research [5].



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- **Sample Preparation:** The sample (e.g., 5 g of chicken meat) is weighed, homogenized, and placed in a headspace vial. An internal standard (e.g., 2-octanol) is added for quantification [5].
- **Headspace Solid-Phase Microextraction (HS-SPME):** This technique extracts volatile compounds from the sample's headspace. Key parameters include [5]:
 - **Fiber Type:** 3-phase DVB/CAR/PDMS (50/30 μm).
 - **Incubation:** 80°C for 20 minutes.
 - **Extraction:** 85°C for 30 minutes.
 - **Desorption:** In the GC inlet at 250°C for 5 minutes.
- **GC-MS Analysis:** The separated compounds are identified and quantified by the mass spectrometer [5].

Parameter	Setting
GC Column	HP-5 MS (e.g., 19091S-433UI)

Parameter	Setting
Carrier Gas	Helium (He)
Flow Rate	1.6 mL/min
Oven Program	40°C (3 min) → 70°C @ 3°C/min → 180°C @ 5°C/min → 230°C @ 10°C/min (hold 5 min)
MS Ionization	Electron Ionization (EI) at 70 eV
Ion Source Temp.	230°C
Mass Scan Range	<i>m/z</i> 30–550

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